

A Comparative Guide to In Vitro Dissolution of Multisource Amoxicillin/Clavulanic Acid Tablets

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The therapeutic equivalence of multisource (generic) drug products is a cornerstone of public health, ensuring that patients receive the same clinical benefit regardless of the manufacturer. For orally administered solid dosage forms like amoxicillin/clavulanic acid tablets, in vitro dissolution studies are a critical tool for assessing potential bioequivalence and interchangeability.[1][2][3][4] This guide provides a comparative analysis of dissolution studies for various amoxicillin/clavulanic acid products, detailing the experimental protocols and summarizing key findings from published research.

Amoxicillin, a broad-spectrum penicillin antibiotic, is often combined with clavulanic acid, a β -lactamase inhibitor that protects amoxicillin from degradation by resistant bacteria. The biopharmaceutical classification of amoxicillin is typically Class I (high solubility, high permeability) or Class III (high solubility, low permeability), while clavulanic acid is considered Class III.[5] This classification allows for the use of in vitro dissolution data to support biowaivers, making these studies pivotal for generic drug approval.[4][5]

Experimental Protocols for Dissolution Testing

The following outlines a generalized experimental protocol for conducting in vitro dissolution studies on amoxicillin/clavulanic acid tablets, based on common methodologies cited in the literature and pharmacopeial standards.[1][6][7][8]

1. Dissolution Apparatus:

- Apparatus: The United States Pharmacopeia (USP) Apparatus 2, which is a paddle apparatus, is most commonly used.[\[1\]](#)[\[6\]](#)[\[7\]](#)
- Vessels: Typically, six to eight vessels are used for each test run.[\[1\]](#)[\[8\]](#)
- Temperature: The dissolution medium is maintained at a constant temperature of $37^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$.[\[6\]](#)[\[8\]](#)
- Volume: A standard volume of 900 mL of the dissolution medium is used in each vessel.[\[1\]](#)[\[7\]](#)
- Rotation Speed: The paddle rotation speed is generally set to 75 revolutions per minute (rpm).[\[1\]](#)[\[7\]](#)[\[8\]](#)

2. Dissolution Media: To simulate the physiological conditions of the gastrointestinal tract, studies are often conducted in multiple media with varying pH levels.[\[1\]](#)[\[9\]](#)

- pH 1.2: Simulated gastric fluid (without enzymes).[\[1\]](#)
- pH 4.5: Acetate buffer.[\[1\]](#)
- pH 6.8: Simulated intestinal fluid (without enzymes) or phosphate buffer.[\[1\]](#)
- Water: Distilled water is also frequently used as a dissolution medium.[\[6\]](#)[\[7\]](#)[\[8\]](#)

3. Sampling and Analysis:

- Sampling Intervals: Samples (typically 5-10 mL) are withdrawn at predetermined time points, such as 5, 10, 15, 20, 30, 45, and 60 minutes.[\[1\]](#)[\[7\]](#) The withdrawn volume is immediately replaced with fresh, pre-warmed medium.[\[1\]](#)[\[7\]](#)
- Analytical Quantification: The concentration of dissolved amoxicillin and clavulanic acid in the samples is determined using a validated High-Performance Liquid Chromatography (HPLC) or Ultra-HPLC method, typically with UV detection at 220 nm.[\[1\]](#)[\[6\]](#)[\[7\]](#)

4. Data Comparison:

- Profile Comparison: The dissolution profiles of the test (multisource) products are compared to that of a reference product (innovator).

- **Similarity Factor (f2):** The similarity factor (f2) is a model-independent mathematical approach used to compare the dissolution profiles. Two profiles are considered similar if the f2 value is between 50 and 100.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[7\]](#)
- **Difference Factor (f1):** The difference factor (f1) is also used, with values between 0 and 15 indicating profile similarity.[\[7\]](#)[\[9\]](#)

Data Presentation: Summary of Comparative Dissolution Studies

The following tables summarize the results from various in vitro dissolution studies, highlighting the differences in performance among multisource amoxicillin/clavulanic acid tablets.

Table 1: Dissolution Test Parameters from Various Studies

Study Reference	Apparatus	Dissolution Media	Volume (mL)	Rotation Speed (rpm)
Rojas-Gómez et al. [1]	USP App. 2 (Paddle)	pH 1.2, pH 4.5, pH 6.8	900	75
Waqas et al. [6]	USP App. 2 (Paddle)	Distilled Water	900	75
Al-Gous et al. [7]	USP App. 2 (Paddle)	Water	900	75
Yaméogo et al. [9]	Not Specified	pH 1.2, pH 4.5, pH 6.8	Not Specified	Not Specified
Gedamu et al. [8]	Not Specified	Distilled Water	900	75

Table 2: Comparative Dissolution Performance of Multisource Tablets

Study Reference / Origin	Dosage Strength	Key Findings and Comparison Results
Rojas-Gómez et al. / Peru, Colombia, Argentina, Mexico, India[1][2][3]	875 mg / 125 mg	Amoxicillin: 4 out of 6 multisource products passed the f2 similarity test at pH 6.8. Clavulanic Acid: 5 out of 6 passed at pH 6.8. Overall, 2 of the 6 products were deemed not interchangeable with the reference product.[1][2][3]
Waqas et al. / Pakistan[6]	Not Specified	The innovator product released >90% of both drugs. Two generic brands failed to meet the release criteria for amoxicillin (<85%) but achieved 100% release for clavulanic acid within 30 minutes, indicating they were not bioequivalent for amoxicillin release.[6]
Al-Gous et al. / UAE[7]	Not Specified	9 test products were compared to a reference. The similarity factor (f2) indicated all products were 50-51% similar to the reference. The difference factor (f1) was within the acceptable limit (<15) for most, except for one product's clavulanic acid content.[7]
Yaméogo et al. / Burkina Faso[9]	500 mg / 62.5 mg	3 out of 5 multisource brands showed similar release patterns to the originator product. 2 products failed the similarity test (f2 < 50) for amoxicillin at pH 4.5 and were

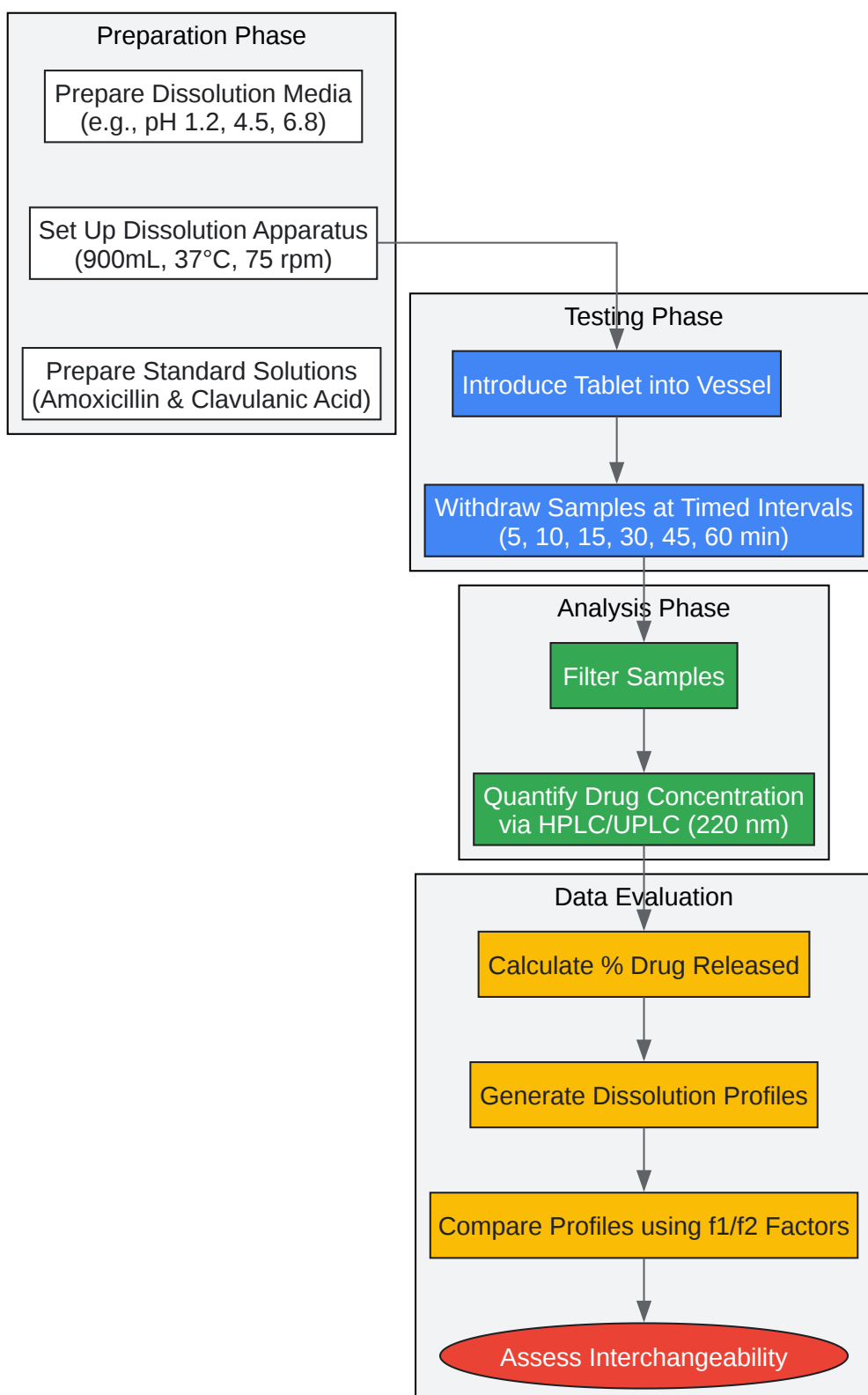
not considered
interchangeable.[9]

Gedamu et al. / Ethiopia[8] 625 mg

All 7 tested brands met the single-point USP dissolution specification (>85% for amoxicillin, >80% for clavulanate in 30 min). However, based on the similarity factor (f2), none of the brands were interchangeable with the innovator product.[8]

Visualization of Experimental Workflow

The following diagram illustrates the standard workflow for an in vitro dissolution study of amoxicillin/clavulanic acid tablets.



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Caption: Workflow for In Vitro Dissolution Testing of Tablets.

Conclusion

The collective data from multiple studies reveal significant variability in the in vitro dissolution performance of multisource amoxicillin/clavulanic acid tablets. While many generic products meet basic pharmacopeial requirements for single-point dissolution, a considerable number fail to demonstrate profile similarity to the innovator product when evaluated using the f2 similarity factor.[6][8][9] These discrepancies, often observed more prominently for amoxicillin than for clavulanic acid, underscore that formulation differences can impact drug release profiles.[6]

For researchers and drug development professionals, these findings emphasize the necessity of comprehensive, multi-point dissolution studies in various pH media to ensure the therapeutic equivalence and interchangeability of multisource amoxicillin/clavulanic acid products. Rigorous adherence to established protocols and comparative analysis is essential to guarantee that generic alternatives provide the same level of quality and efficacy as the reference drug.

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